

analytical methods for 4-Hydroxy-7-nitroquinoline-3-carboxylic acid quantification

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Compound of Interest

Compound Name: 4-Hydroxy-7-nitroquinoline-3-carboxylic acid

CAS No.: 40107-11-7

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An Application Guide to the Quantitative Analysis of **4-Hydroxy-7-nitroquinoline-3-carboxylic acid**

Abstract

This application note provides comprehensive, validated protocols for the quantitative analysis of **4-Hydroxy-7-nitroquinoline-3-carboxylic acid** (4H7N-3CA), a quinoline derivative of significant interest in pharmaceutical research and development. Recognizing the critical need for accurate and reliable quantification from early-stage discovery through to quality control, we present two robust analytical methods: a High-Performance Liquid Chromatography with Ultraviolet detection (HPLC-UV) method suitable for routine analysis and purity assessment, and a highly sensitive and specific Liquid Chromatography with Tandem Mass Spectrometry (LC-MS/MS) method for trace-level quantification in complex biological matrices. This guide is designed for researchers, analytical scientists, and drug development professionals, offering detailed, step-by-step protocols, explanations of methodological choices, and complete validation parameters in accordance with international guidelines.^{[1][2]}

Introduction: The Analytical Imperative for 4H7N-3CA

4-Hydroxy-7-nitroquinoline-3-carboxylic acid (4H7N-3CA) belongs to the quinoline class of heterocyclic compounds, a scaffold renowned for its broad therapeutic potential.[3][4] Derivatives of quinoline carboxylic acids have been investigated for a range of biological activities, making precise and accurate quantification a cornerstone of research and development.[5] Whether assessing compound purity, determining solubility, monitoring stability, or performing pharmacokinetic studies, a validated analytical method is essential to ensure data integrity, consistency, and reliability.[6][7]

The development and validation of analytical methods are mandated by regulatory agencies such as the FDA and EMA and guided by the International Council for Harmonisation (ICH) to guarantee that a method is suitable for its intended purpose.[2] This document provides the technical framework and actionable protocols to meet these stringent requirements for 4H7N-3CA.

Physicochemical Properties of the Analyte

A foundational understanding of the analyte's properties is critical for method development. Key characteristics of **4-Hydroxy-7-nitroquinoline-3-carboxylic acid** are summarized below.

Property	Value	Source
Molecular Formula	C ₁₀ H ₆ N ₂ O ₅	PubChem CID: 328530[8]
Molecular Weight	234.16 g/mol	PubChem CID: 328530[8]
IUPAC Name	7-nitro-4-oxo-1H-quinoline-3-carboxylic acid	PubChem CID: 328530[8]
Structure	A quinoline core with hydroxyl, nitro, and carboxylic acid functional groups.	

The presence of a nitro-substituted aromatic ring provides a strong chromophore, making UV-Vis detection a viable analytical strategy.[9][10] The carboxylic acid and hydroxyl groups impart

polarity and ionizable character, which must be controlled during chromatographic separation.

Method 1: Quantification by Reversed-Phase HPLC with UV Detection (RP-HPLC-UV)

This method is ideal for the quantification of 4H7N-3CA in bulk drug substances, formulated products, and for purity analysis where analyte concentrations are relatively high. The principle relies on the separation of the analyte from impurities on a nonpolar stationary phase (C18) with a polar mobile phase, followed by detection via UV absorbance.[\[11\]](#)[\[12\]](#)

Rationale for Method Design

- **Stationary Phase:** A C18 (octadecylsilyl) column is selected for its versatility and proven efficacy in retaining moderately polar aromatic compounds like quinoline derivatives.[\[11\]](#)
- **Mobile Phase:** A mixture of acetonitrile and water is used. Acetonitrile serves as the organic modifier to elute the analyte. The addition of a small percentage of formic acid to the aqueous phase is critical. It acts as an ion suppressant, protonating the carboxylic acid moiety of 4H7N-3CA ($pK_a \sim 5.67$ [\[13\]](#)) to its neutral form. This ensures consistent interaction with the C18 phase, leading to better retention, improved peak symmetry, and enhanced reproducibility.
- **Gradient Elution:** A gradient elution, where the proportion of acetonitrile is increased over time, is employed to ensure the efficient elution of 4H7N-3CA while also separating it from potential impurities with different polarities.
- **UV Detection:** The nitroquinoline structure is expected to have a strong UV absorbance. A detection wavelength of 254 nm is chosen as a common starting point for aromatic compounds, though scanning for the absorbance maximum (λ_{max}) is recommended for optimal sensitivity.

Experimental Protocol: HPLC-UV

2.2.1. Materials and Reagents

- **4-Hydroxy-7-nitroquinoline-3-carboxylic acid** reference standard

- Acetonitrile (HPLC grade)
- Water (HPLC or Milli-Q grade)
- Formic acid ($\geq 98\%$, LC-MS grade)
- Methanol (HPLC grade)

2.2.2. Instrumentation

- HPLC system with binary pump, autosampler, column thermostat, and PDA or UV detector.
- C18 Reversed-Phase Column (e.g., 4.6 x 150 mm, 5 μm particle size).

2.2.3. Preparation of Solutions

- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Stock Standard Solution (1 mg/mL): Accurately weigh 10 mg of 4H7N-3CA reference standard and dissolve in 10 mL of methanol.
- Working Standard Solutions: Prepare a series of calibration standards (e.g., 1, 5, 10, 25, 50, 100 $\mu\text{g/mL}$) by diluting the stock solution with a 50:50 mixture of Mobile Phase A and B.[\[11\]](#)

2.2.4. Chromatographic Conditions

Parameter	Condition
Column	C18, 4.6 x 150 mm, 5 µm
Mobile Phase	A: 0.1% Formic Acid in WaterB: 0.1% Formic Acid in Acetonitrile
Gradient	0-2 min: 10% B2-15 min: 10% to 90% B15-17 min: 90% B17-18 min: 90% to 10% B18-25 min: 10% B (Equilibration)
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL

| Detection | UV at 254 nm |

2.2.5. Sample Preparation (for Bulk Substance)

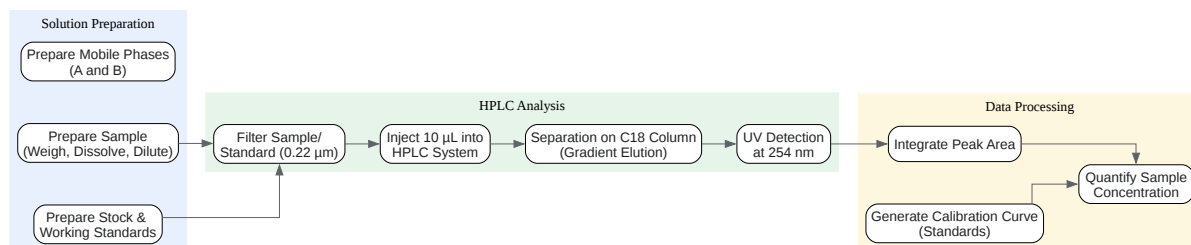
- Accurately weigh approximately 10 mg of the 4H7N-3CA sample.
- Dissolve in 10 mL of methanol to create a 1 mg/mL solution.
- Dilute with the mobile phase mixture to a concentration within the calibration range (e.g., 50 µg/mL).
- Filter through a 0.22 µm syringe filter before injection.[\[11\]](#)

Method Validation and Performance

The method should be validated according to ICH guidelines, assessing parameters such as linearity, accuracy, precision, limit of detection (LOD), and limit of quantification (LOQ).[\[7\]](#)

Parameter	Exemplary Performance Specification
Linearity (R^2)	> 0.999
Range	1 - 100 $\mu\text{g/mL}$
Accuracy (% Recovery)	98.0% - 102.0%
Precision (% RSD)	< 2.0%
Limit of Detection (LOD)	$\sim 0.2 \mu\text{g/mL}$
Limit of Quantification (LOQ)	$\sim 0.7 \mu\text{g/mL}$

Workflow Visualization



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Caption: Workflow for the quantification of 4H7N-3CA by HPLC-UV.

Method 2: Quantification by LC-MS/MS

For applications requiring high sensitivity and selectivity, such as determining low concentrations of 4H7N-3CA in biological fluids (e.g., plasma, urine), LC-MS/MS is the gold

standard.[14] This protocol addresses the analytical challenges of small polar molecules by incorporating a chemical derivatization step to improve chromatographic retention and ionization efficiency.

Rationale for Method Design

- **Sample Preparation:** Biological samples require protein removal. Protein precipitation with a cold organic solvent like acetonitrile is a simple and effective method.[11]
- **Derivatization:** Carboxylic acids can be challenging to retain on reversed-phase columns and may exhibit poor ionization. Derivatization with 3-Nitrophenylhydrazine (3-NPH) in the presence of a coupling agent like EDC converts the carboxylic acid into a hydrazone.[15][16] This strategy offers two key advantages:
 - The resulting derivative is significantly less polar, leading to better retention on a C18 column.
 - The nitrophenyl group is readily ionizable in negative electrospray ionization (ESI) mode, dramatically increasing mass spectrometric sensitivity.[17]
- **LC-MS/MS Analysis:** The analysis is performed using a triple quadrupole mass spectrometer operating in Multiple Reaction Monitoring (MRM) mode. This involves selecting the deprotonated molecular ion ($[M-H]^-$) of the derivatized analyte as the "precursor ion" and a specific, stable fragment ion as the "product ion." This highly specific transition minimizes interference from matrix components, ensuring reliable quantification at very low levels.[14]

Experimental Protocol: LC-MS/MS

3.2.1. Materials and Reagents

- All reagents from Method 1, plus:
- 3-Nitrophenylhydrazine hydrochloride (3-NPH)
- N-(3-Dimethylaminopropyl)-N'-ethylcarbodiimide hydrochloride (EDC)
- Pyridine

- Internal Standard (IS): An isotopically labeled version of 4H7N-3CA is ideal. If unavailable, a structurally similar compound can be used (e.g., 4-Hydroxy-7-methoxyquinoline-3-carboxylic acid[18]).

3.2.2. Instrumentation

- UHPLC system coupled to a triple quadrupole mass spectrometer with an ESI source.
- C18 Reversed-Phase Column (e.g., 2.1 x 100 mm, 1.8 μ m particle size).

3.2.3. Preparation of Solutions

- Derivatization Reagents:
 - 3-NPH Solution: 50 mM in 50:50 Acetonitrile:Water.
 - EDC/Pyridine Solution: 30 mM EDC with 1.5% Pyridine in 50:50 Acetonitrile:Water.
- Stock and Working Standards: Prepared as in Method 1, but typically at lower concentrations (e.g., ng/mL range).

3.2.4. Sample Preparation and Derivatization

- Protein Precipitation: To 50 μ L of plasma sample, add 150 μ L of ice-cold acetonitrile containing the internal standard. Vortex for 1 minute.
- Centrifugation: Centrifuge at 14,000 x g for 10 minutes at 4 °C.
- Supernatant Transfer: Transfer 100 μ L of the clear supernatant to a new microcentrifuge tube.
- Evaporation: Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40 °C.
- Derivatization Reaction:
 - Reconstitute the dried extract in 40 μ L of water.

- Add 20 µL of the 3-NPH solution.
- Add 20 µL of the EDC/Pyridine solution.[15]
- Vortex and incubate at 40 °C for 30 minutes.[15]
- Dilution & Injection: Dilute the reaction mixture with 120 µL of the initial mobile phase and inject into the LC-MS/MS system.

3.2.5. LC-MS/MS Conditions

Parameter	Condition
Column	C18, 2.1 x 100 mm, 1.8 µm
Mobile Phase	A: 0.1% Formic Acid in Water B: Acetonitrile
Gradient	Optimized for separation of the derivatized analyte
Flow Rate	0.4 mL/min
Column Temperature	40 °C
Injection Volume	5 µL
Ionization Mode	ESI Negative

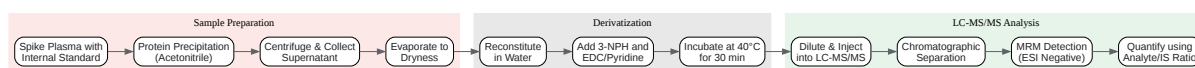
| MRM Transitions | Analyte: To be determined experimentally. Predicted $[M-H]^-$ of 3-NPH derivative: m/z 369.06
Internal Standard: To be determined based on selection. |

Note: The exact m/z values for precursor and product ions must be optimized by infusing a standard solution of the derivatized analyte.

Method Validation and Performance

Parameter	Exemplary Performance Specification
Linearity (R^2)	> 0.995
Range	0.5 - 500 ng/mL
Accuracy (% Recovery)	85.0% - 115.0%
Precision (% RSD)	< 15.0%
Limit of Quantification (LOQ)	~0.5 ng/mL
Matrix Effect	Monitored and within acceptable limits

Workflow Visualization



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Caption: Workflow for 4H7N-3CA quantification by LC-MS/MS.

Method Selection and Conclusion

The choice between the HPLC-UV and LC-MS/MS methods depends entirely on the application's requirements.

- HPLC-UV is a cost-effective, robust, and reliable method for analyzing samples with analyte concentrations in the $\mu\text{g/mL}$ range or higher. It is perfectly suited for quality control of bulk substances, formulation analysis, and stability testing.
- LC-MS/MS offers unparalleled sensitivity and specificity, making it the necessary choice for bioanalytical studies where trace-level quantification (ng/mL or lower) in complex matrices like plasma is required.

Both protocols presented in this note are built upon established analytical principles and provide a solid foundation for the accurate and reliable quantification of **4-Hydroxy-7-nitroquinoline-3-carboxylic acid**. Adherence to these detailed methodologies and proper validation will ensure the generation of high-quality, defensible data critical for advancing pharmaceutical research and development.

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